

Ethyl 4,4-dichlorocyclohexanecarboxylate: A Technical Overview

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Compound of Interest

Compound Name: Ethyl 4,4-dichlorocyclohexanecarboxylate

Cat. No.: B1354076

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a summary of the available chemical and physical properties of **Ethyl 4,4-dichlorocyclohexanecarboxylate**. Due to a lack of extensive published experimental data, this document primarily presents computationally derived properties.

Core Chemical Properties

Ethyl 4,4-dichlorocyclohexanecarboxylate, with the molecular formula $C_9H_{14}Cl_2O_2$, is a halogenated cyclic ester. Its fundamental identifiers and computed properties are summarized below.

Property	Value	Source
IUPAC Name	ethyl 4,4-dichlorocyclohexane-1-carboxylate	PubChem[1]
Molecular Formula	C ₉ H ₁₄ Cl ₂ O ₂	PubChem[1]
Molecular Weight	225.11 g/mol	PubChem[1]
Canonical SMILES	CCOC(=O)C1CCC(CC1)(Cl)Cl	PubChem[1]
InChI Key	AWUTUWCWOFBQSG-UHFFFAOYSA-N	PubChem[1]
CAS Number	444578-35-2	PubChem[1]

Computed Physicochemical Data

The following table summarizes the computationally predicted physicochemical properties of **Ethyl 4,4-dichlorocyclohexanecarboxylate**. It is important to note that these are theoretical values and may differ from experimentally determined parameters.

Property	Value	Source
XLogP3	2.8	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	3	PubChem[1]
Exact Mass	224.037085 g/mol	PubChem[1]
Monoisotopic Mass	224.037085 g/mol	PubChem[1]
Topological Polar Surface Area	26.3 Å ²	PubChem[1]
Heavy Atom Count	13	PubChem[1]

Experimental Data

A comprehensive search of publicly available scientific literature and chemical databases did not yield any specific experimental data for the following properties of **Ethyl 4,4-dichlorocyclohexanecarboxylate**:

- Melting Point
- Boiling Point
- Density
- Solubility
- Spectroscopic Data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry)

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **Ethyl 4,4-dichlorocyclohexanecarboxylate** are not readily available in the surveyed literature. A potential synthetic route could involve the dichlorination of a suitable precursor, such as ethyl 4-oxocyclohexanecarboxylate, followed by esterification if necessary. However, a specific, validated protocol has not been identified.

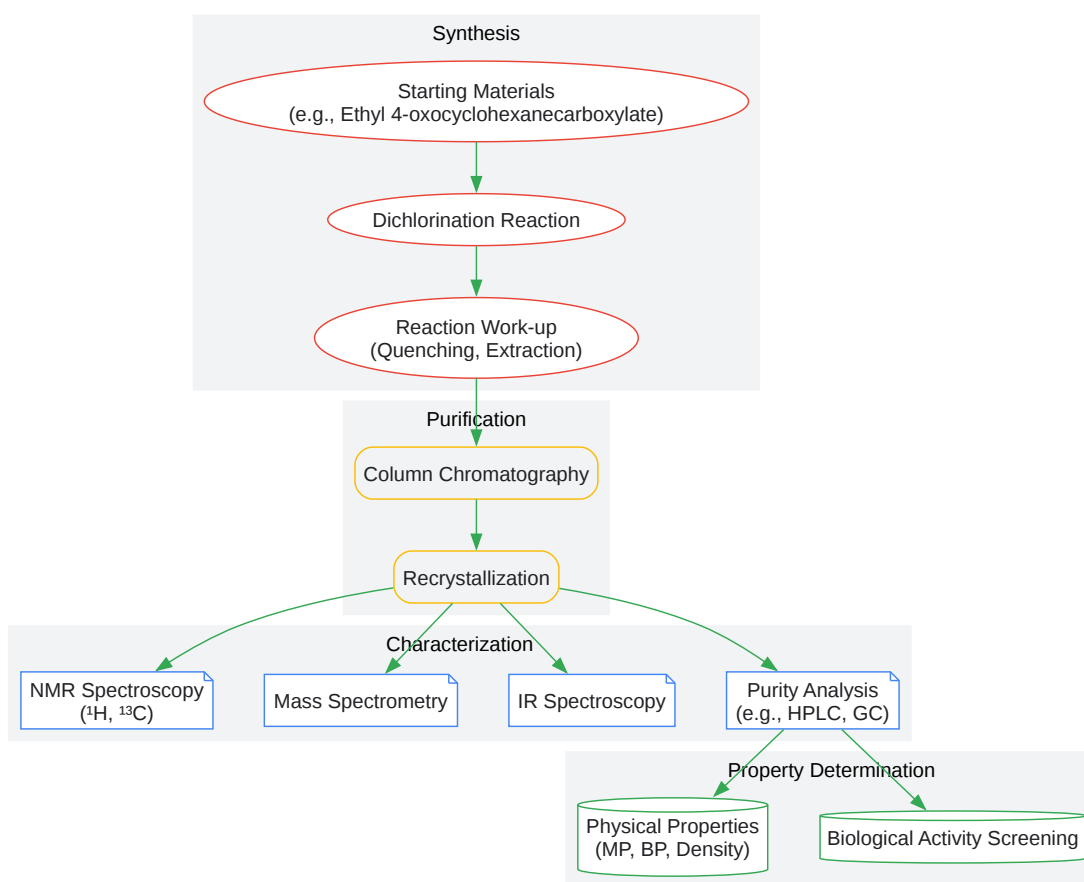
Biological Activity and Signaling Pathways

There is currently no available information in the public domain regarding the biological activity of **Ethyl 4,4-dichlorocyclohexanecarboxylate**. Consequently, no signaling pathways or experimental workflows involving this compound can be described or visualized.

Logical Relationship Diagram

As no experimental workflows or signaling pathways involving **Ethyl 4,4-dichlorocyclohexanecarboxylate** are documented, a diagram illustrating a generalized logical workflow for its characterization is provided below. This represents a typical process that would be followed were this compound to be synthesized and studied.

General Workflow for Characterization of Ethyl 4,4-dichlorocyclohexanecarboxylate



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Caption: Generalized workflow for the synthesis and characterization of a chemical compound.

Conclusion

Ethyl 4,4-dichlorocyclohexanecarboxylate is a compound for which there is a significant lack of publicly available experimental data. The information presented in this guide is based on computational predictions from the PubChem database. Further research is required to determine its physical and chemical properties, establish a reliable synthetic protocol, and investigate any potential biological activity. This document serves as a foundational summary of the current knowledge and highlights the areas where further investigation is needed.

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References

- 1. Ethyl 4,4-dichlorocyclohexanecarboxylate | C₉H₁₄Cl₂O₂ | CID 11276167 - PubChem [pubchem.ncbi.nlm.nih.gov]
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